

The Chemical Stability of Tenofovir Alafenamide-d6: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Tenofovir alafenamide-d6*

Cat. No.: *B15565511*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical stability of Tenofovir Alafenamide (TAF), with extrapolated relevance to its deuterated analogue, **Tenofovir Alafenamide-d6** (TAF-d6). Given the common use of deuterated compounds as internal standards in bioanalytical studies, understanding the stability of the parent molecule is critical. This document summarizes findings from forced degradation studies, outlines key degradation pathways, and provides detailed experimental protocols for stability-indicating analytical methods.

Introduction to Tenofovir Alafenamide

Tenofovir Alafenamide (TAF) is a nucleotide reverse transcriptase inhibitor (NRTI) and a prodrug of tenofovir.[1] It is a more targeted form of tenofovir compared to its predecessor, tenofovir disoproxil fumarate (TDF), exhibiting high antiviral efficacy at a lower dose, which contributes to an improved renal and bone safety profile.[2][3] TAF's enhanced plasma stability allows for more efficient delivery of the active metabolite, tenofovir diphosphate, to target cells.

[3]

While specific stability data for **Tenofovir Alafenamide-d6** is not extensively available in the public domain, the stability of a deuterated drug is generally considered to be comparable to its non-deuterated counterpart. The primary focus of this guide is therefore on the well-documented chemical stability of Tenofovir Alafenamide.

Forced Degradation Studies and Degradation Profile

Forced degradation studies are essential for identifying potential degradation products and pathways, and for developing stability-indicating analytical methods.[4][5] TAF has been subjected to various stress conditions as per the International Council for Harmonisation (ICH) guidelines.[5]

Summary of Forced Degradation Results

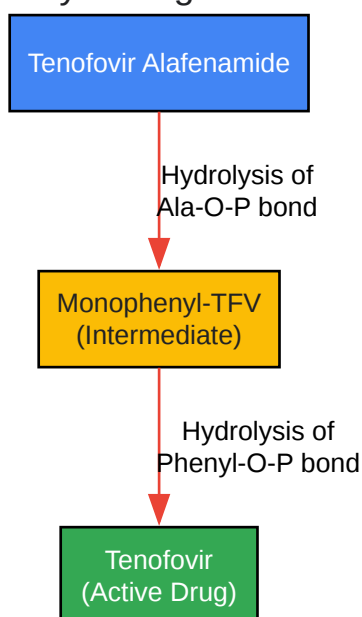
Stress Condition	Reagents and Conditions	Observed Degradation (%)	Key Findings
Acidic Hydrolysis	0.1 N HCl, benchtop for 2 minutes	8.7%	TAF is highly susceptible to acidic conditions.[4][6]
1 M HCl, 60°C for 2 hours	13.8%	Significant degradation observed. [1]	
Alkaline Hydrolysis	0.1 N NaOH, 60°C for 1 hour	Not specified, but degradation occurs.	Degradation is observed under basic conditions.[5]
1 M NaOH, 60°C for 2 hours	10.44%	TAF shows susceptibility to alkaline hydrolysis.[1]	
Oxidative Degradation	30% H ₂ O ₂ , benchtop for 3.5 hours	Not specified, but degradation occurs.	TAF is liable to oxidative stress.[4]
3% H ₂ O ₂ , room temperature for 4 hours	12.19%	Significant degradation observed. [1]	
Neutral Hydrolysis	Water, 60°C for 4 hours	13.16%	TAF degrades in neutral aqueous solutions at elevated temperatures.[1]
Thermal Degradation	70°C for 24 hours	Not specified, but degradation occurs.	The drug substance is sensitive to heat.[5]
Photolytic Degradation	Photolytic conditions for 24 hours	Not specified, but degradation occurs.	TAF is susceptible to degradation upon exposure to light.[5]

Degradation Pathways

The degradation of TAF primarily occurs through the hydrolysis of its ester and phosphoramidate bonds. Under acidic conditions, the phosphoramidate linkage is particularly labile. The degradation of TAF can lead to the formation of several impurities, with the parent active drug, tenofovir, and monophenyl-TFV being predominant species resulting from hydrolysis.[7]

The following diagram illustrates the postulated primary degradation pathway of Tenofovir Alafenamide under hydrolytic stress.

Postulated Hydrolytic Degradation Pathway of TAF



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Caption: Postulated hydrolytic degradation pathway of Tenofovir Alafenamide.

Experimental Protocols for Stability Testing

The most common analytical technique for assessing the stability of TAF is Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC).[4][5][8][9]

Representative RP-HPLC Method for Stability Indicating Assay

This protocol is a composite based on several published methods.[4][8]

1. Chromatographic Conditions:

- Column: C18 Inertsil ODS (100 x 4.6 mm, 5 μ m)[4]
- Mobile Phase A: pH 6.0 Ammonium Acetate buffer and a solvent mixture (30:70) of Acetonitrile and Tetrahydrofuran in the ratio of 990:10[8]
- Mobile Phase B: A solvent mixture (50:50) of Acetonitrile and Tetrahydrofuran[8]
- Gradient Elution: A gradient elution mode is employed.
- Flow Rate: 1.5 mL/min[4]
- Column Temperature: 45°C[4]
- Detection Wavelength: 260 nm[4]
- Injection Volume: 20 μ L[5]

2. Standard Solution Preparation:

- Accurately weigh and dissolve an appropriate amount of Tenofovir Alafenamide Fumarate reference standard in a suitable diluent (e.g., 100% methanol as diluent-1 and 50% aqueous methanol as diluent-2) to obtain a known concentration (e.g., 100 ppm).[4]

3. Sample Preparation for Forced Degradation Studies:

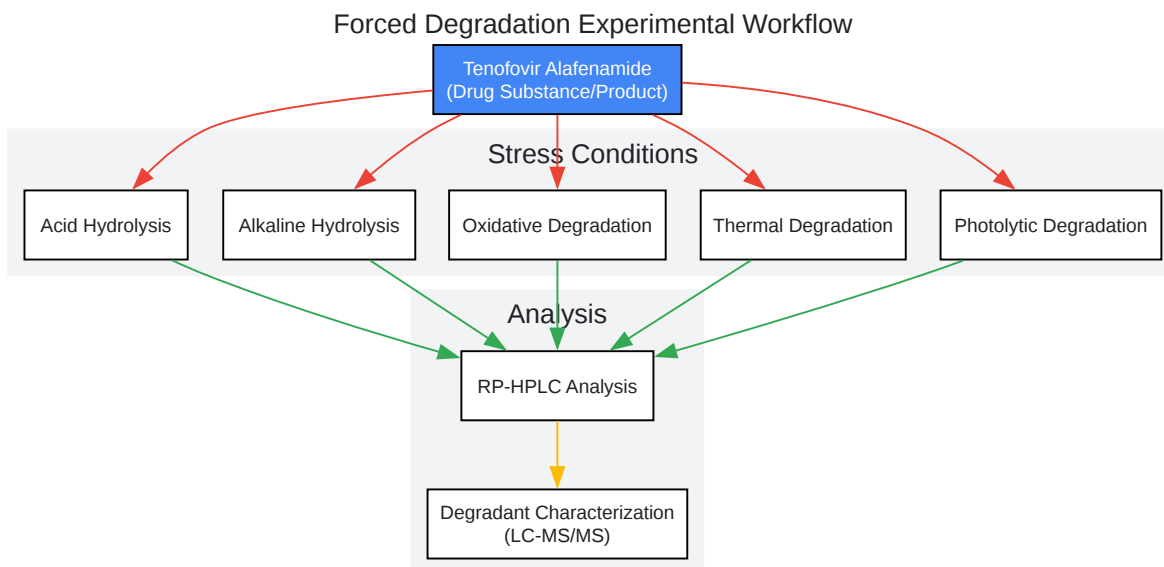
- Acid Degradation: To a known amount of TAF, add 2.5 mL of 0.1 N HCl and keep at room temperature for a specified time (e.g., 2 minutes). Neutralize the solution and dilute to the final concentration with the diluent.[4]
- Base Degradation: To a known amount of TAF, add a suitable volume of 0.1 N NaOH and heat in a water bath (e.g., 60°C for 1 hour). Cool, neutralize, and dilute to the final concentration.[5]
- Oxidative Degradation: To a known amount of TAF, add a suitable volume of 30% H₂O₂ and keep at room temperature for a specified time (e.g., 3.5 hours). Dilute to the final concentration.[4]

- Thermal Degradation: Store the solid drug substance at an elevated temperature (e.g., 70°C for 24 hours). Dissolve a known amount in the diluent to achieve the final concentration.[5]
- Photolytic Degradation: Expose the drug substance to photolytic conditions for a specified duration (e.g., 24 hours). Dissolve a known amount in the diluent to achieve the final concentration.[5]

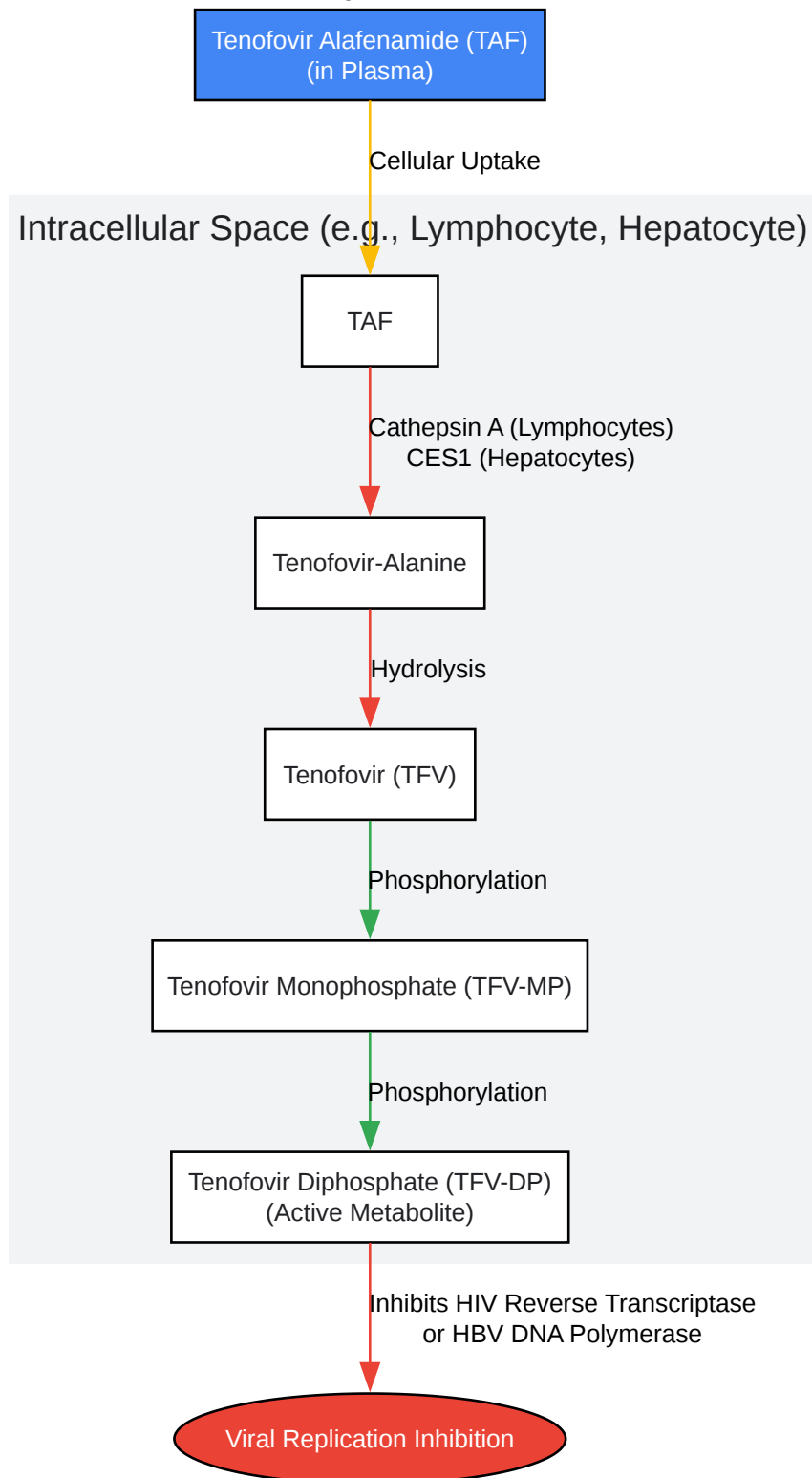
4. Analysis:

- Inject the standard and stressed samples into the HPLC system.
- Monitor the chromatograms for the appearance of degradation peaks and the decrease in the peak area of the parent drug.
- The method should be validated for specificity, linearity, accuracy, precision, and robustness as per ICH guidelines.[4][5]

The following diagram illustrates a general experimental workflow for a forced degradation study.



Metabolic Pathway of Tenofovir Alafenamide

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